

# An In-depth Technical Guide to the Physical Properties of 2-Ethoxyethyl Acetate

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## Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

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## Introduction

**2-Ethoxyethyl acetate**, also known as cellosolve acetate, is an organic compound with the formula  $\text{CH}_3\text{COOCH}_2\text{CH}_2\text{OC}_2\text{H}_5$ .<sup>[1][2]</sup> It is a colorless liquid with a mild, characteristic odor.<sup>[3]</sup><sup>[4]</sup> This technical guide provides a comprehensive overview of the key physical properties of **2-ethoxyethyl acetate**, outlines detailed experimental protocols for their determination, and presents a logical workflow for the physical characterization of liquid organic compounds. The information herein is intended to support research, development, and quality control activities involving this versatile solvent.

## Core Physical Properties

A summary of the essential physical properties of **2-ethoxyethyl acetate** is presented in the table below. These values have been compiled from various reputable sources and represent a consensus of the available data.

Physical Property	Value	Units	Conditions	Citations
Molecular Weight	132.16	g/mol	[2][3][5]	
Density	0.973 - 0.975	g/mL	at 20-25 °C	[1][2][6]
Boiling Point	156 - 157	°C	at 760 mmHg	[1][2][6]
Melting Point	-61 to -62	°C	[1][2][6]	
Flash Point	51 - 57.22	°C	Closed Cup	[2][4][6]
Vapor Pressure	2 - 2.936	mmHg	at 20-25 °C	[2][3][6]
Vapor Density	4.6 - 4.72	(Air = 1)	[2][3][6]	
Refractive Index	1.4055 - 1.406	n <sub>20/D</sub>	at 20 °C	[2][6]
Solubility in Water	229 - 247	g/L	at 20 °C	[1][6]
Solubility in Organic Solvents	Soluble	[6]		

## Experimental Protocols

Accurate determination of physical properties is critical for the proper handling, application, and quality assessment of chemical substances. The following are detailed methodologies for key experiments.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)

- Capillary tube (sealed at one end)
- Small test tube
- Heating source (e.g., Bunsen burner or hot plate)
- Sample of **2-Ethoxyethyl acetate**

Procedure:

- A small amount of **2-ethoxyethyl acetate** is placed into the small test tube.
- The capillary tube is inverted and placed into the test tube with the sealed end pointing upwards.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the Thiele tube or oil bath.
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.

## Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (a specific gravity bottle of known volume)
- Analytical balance
- Water bath with temperature control

- Sample of **2-Ethoxyethyl acetate**

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with the **2-ethoxyethyl acetate** sample, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a constant temperature water bath until it reaches thermal equilibrium.
- The pycnometer is removed from the bath, wiped dry, and its mass is accurately weighed.
- The mass of the **2-ethoxyethyl acetate** is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of **2-Ethoxyethyl acetate**
- Solvent for cleaning (e.g., acetone or ethanol)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of the **2-ethoxyethyl acetate** sample are placed on the prism.
- The prism is closed and the instrument is allowed to reach the desired temperature, typically 20°C, controlled by the water bath.
- The light source is adjusted, and the handwheel is turned to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
- The refractive index is read directly from the instrument's scale.

## Determination of Flash Point (Pensky-Martens Closed Cup Method)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Apparatus:

- Pensky-Martens closed-cup tester
- Heat source
- Stirrer
- Ignition source (e.g., gas flame or electric igniter)
- Sample of **2-Ethoxyethyl acetate**

Procedure:

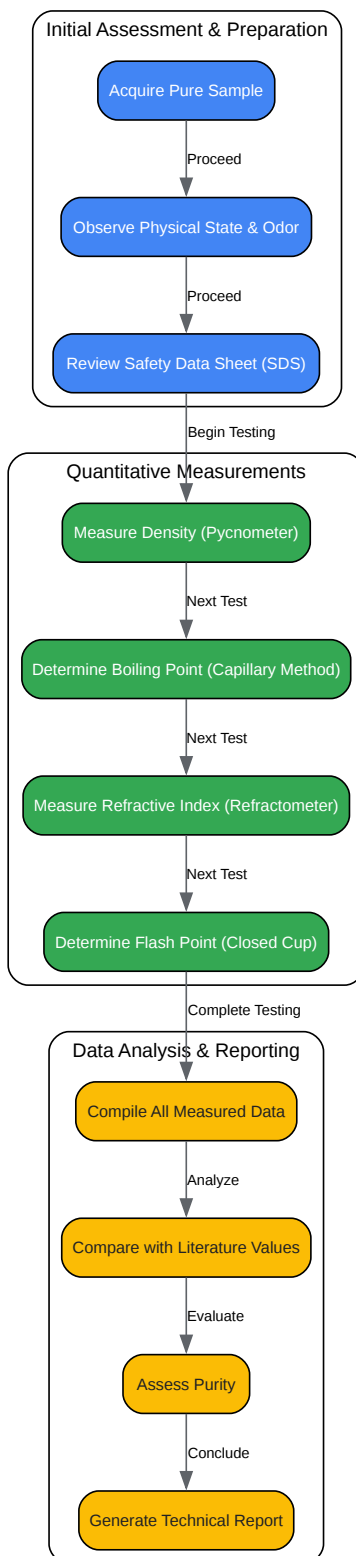
- The sample cup of the Pensky-Martens apparatus is filled with **2-ethoxyethyl acetate** to the specified level.
- The lid is securely placed on the cup.

- The sample is heated at a slow, constant rate while being continuously stirred.
- At regular temperature intervals, the stirring is stopped, and the ignition source is applied to the opening in the lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.

## Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid chemical substance like **2-ethoxyethyl acetate**.

## Workflow for Physical Property Determination of a Liquid Chemical

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Caption: Logical workflow for determining the physical properties of a liquid chemical.

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